

Technical Guide: Solubility and Stability Profiling of 3-Bromo-4'-morpholinomethyl benzophenone

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Compound of Interest

Compound Name: 3-Bromo-4'-morpholinomethyl benzophenone

CAS No.: 898769-90-9

Cat. No.: B1293274

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Executive Summary

3-Bromo-4'-morpholinomethyl benzophenone (referred to herein as 3-BMB) is a lipophilic, weakly basic compound characterized by a distinct pH-dependent solubility profile and specific stability vulnerabilities related to its benzophenone core.

- Solubility Class: BCS Class II/IV borderline (High Permeability/Low Solubility at neutral pH).
- Critical Stability Risks: Photochemical degradation (UV-induced radical formation) and N-oxidation.
- Storage Recommendation: Store at 2–8°C in amber, headspace-purged (N₂/Ar) vials to prevent photo-reductive coupling and oxidative degradation.

Physicochemical Profile & Structural Analysis[1]

Understanding the molecular architecture is the first step in predicting solvent interaction and degradation pathways.

Property	Value / Prediction	Structural Basis
Molecular Formula	C ₁₈ H ₁₈ BrNO ₂	Benzophenone core + Morpholine moiety
Molecular Weight	~360.25 g/mol	Heavy atom (Br) contribution
pKa (Basic)	6.4 – 6.8 (Predicted)	Tertiary amine (Morpholine N). [1] Validated against 4-benzylmorpholine data [1].[2] [3][4][5]
LogP (Oct/Wat)	3.8 – 4.2 (Predicted)	High lipophilicity driven by the bromobenzophenone scaffold, slightly offset by the morpholine ether oxygen.
H-Bond Donors	0	Aprotic molecule.
H-Bond Acceptors	3	Ketone (1), Morpholine Ether (1), Morpholine Amine (1).

Ionization & pH-Dependent Behavior

The morpholine nitrogen acts as a "solubility switch."

- pH < 5.5 (Acidic): The nitrogen is protonated (). The molecule becomes cationic, drastically increasing aqueous solubility.
- pH > 7.4 (Neutral/Basic): The molecule exists in its neutral, unionized form. Solubility is driven solely by lipophilic interactions (LogP ~4), making it virtually insoluble in water.

Solubility Profiling

Solvent Selection Strategy

Based on Hansen Solubility Parameters (HSP) and the compound's polarity profile, the following solvent classes are recommended for synthesis, purification, and analysis.

Table 1: Predicted Solubility Performance

Solvent Class	Representative Solvents	Predicted Solubility	Application Context
Chlorinated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	Primary solvent for synthesis and extraction.
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Stock solutions for bioassays; reaction media.
Polar Protic	Methanol, Ethanol	Moderate (10–30 mg/mL)	Crystallization solvent (solubility increases significantly with heat).
Aqueous (Acidic)	0.1 N HCl, Acetate Buffer (pH 4.5)	Moderate to High	Dissolution testing; salt formation.
Aqueous (Neutral)	Water, PBS (pH 7.4)	Negligible (<0.1 mg/mL)	Non-solvent; antisolvent for precipitation.
Hydrocarbon	Hexane, Heptane	Low (<5 mg/mL)	Antisolvent; washing impurities.

Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

Standard: OECD Guideline 105 [2]

Objective: Determine the saturation solubility of 3-BMB in various media.

- Preparation: Add excess 3-BMB solid (~50 mg) to 5 mL of the target solvent in a borosilicate glass vial.

- **Equilibration:** Agitate at $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$ for 24 hours using an orbital shaker (avoid magnetic stir bars to prevent grinding effects).
- **pH Check:** For aqueous buffers, measure pH before and after addition. The basic morpholine may shift the pH of weak buffers.
- **Separation:** Filter the suspension through a $0.45\ \mu\text{m}$ PVDF syringe filter (pre-saturated to prevent adsorption).
- **Quantification:** Dilute the filtrate with mobile phase and analyze via HPLC-UV (Detection @ 254 nm).

Stability Assessment

Photochemical Instability (Critical Risk)

The benzophenone moiety is a known triplet-state sensitizer. Upon UV irradiation (300–360 nm), the carbonyl group undergoes intersystem crossing to a triplet state (

-).
- **Mechanism:** The triplet state can abstract hydrogen atoms from the solvent (or the morpholine arm), leading to pinacol coupling or radical polymerization.
 - **Heavy Atom Effect:** The 3-Bromo substituent enhances spin-orbit coupling, potentially increasing the quantum yield of the triplet state, making 3-BMB more photosensitive than unsubstituted benzophenone [3].

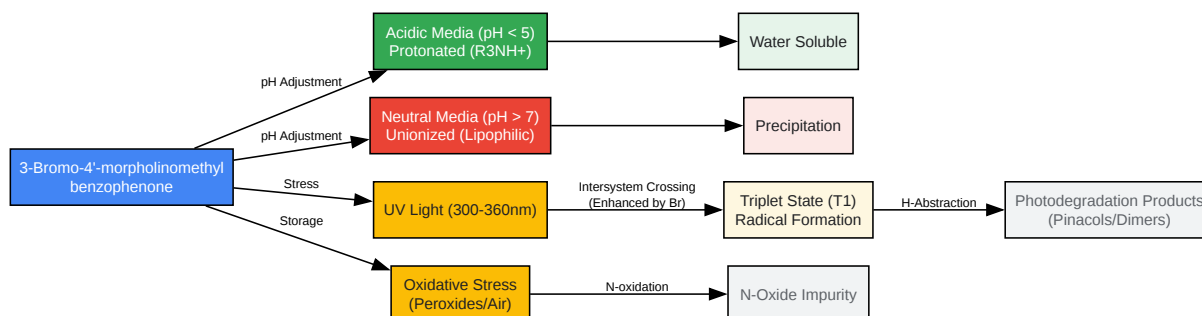
Oxidative Instability

The methylene bridge adjacent to the morpholine nitrogen (benzylic position) and the morpholine ring itself are susceptible to oxidation, leading to N-Oxide (NMO) formation.

Hydrolytic Stability

- **Ketone:** Generally stable to hydrolysis.
- **C-N Bond:** The benzylic C-N bond is stable under standard hydrolytic conditions but may cleave under extreme oxidative stress.

Visualization: Degradation & Solubility Logic



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Figure 1: Solubility switching mechanism and primary degradation pathways for 3-BMB.

Validated Experimental Protocols

Forced Degradation Study (Stress Testing)

Standard: ICH Q1A(R2) [4]

Perform these tests to validate the stability profile and develop "stability-indicating" analytical methods.

Stress Condition	Protocol Details	Expected Outcome
Acid Hydrolysis	0.1 N HCl, 60°C, 24 hours	Stable. < 2% degradation expected.
Base Hydrolysis	0.1 N NaOH, 60°C, 24 hours	Stable. Ketone and amine are robust.
Oxidation	3% H ₂ O ₂ , RT, 4 hours	Degradation. Monitor for N-oxide peak (+16 Da mass shift).
Photolysis	Xenon Arc Lamp (1.2 million lux hours)	High Degradation. Monitor for benzhydrols and dimers.
Thermal	80°C (Solid State), 7 days	Stable (assuming MP > 80°C).

Analytical Method Parameters (HPLC)

To accurately monitor solubility and stability, use the following baseline chromatographic conditions:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Keeps amine protonated/sharp).
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 minutes.
- Wavelength: 254 nm (Benzophenone π - π^* transition).

References

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